

# An In-depth Technical Guide to the Safe Handling of Molybdenum-95

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## Compound of Interest

Compound Name: Molybdenum-95

Cat. No.: B3322307

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This guide provides comprehensive safety and handling precautions for **Molybdenum-95** ( $^{95}\text{Mo}$ ), a stable isotope of molybdenum. While  $^{95}\text{Mo}$  is not radioactive, the chemical properties of molybdenum and its compounds necessitate rigorous safety protocols in a laboratory setting. This document outlines the potential hazards, exposure limits, and best practices for handling, storage, and disposal to ensure the safety of all personnel.

## Core Safety and Hazard Information

**Molybdenum-95** is a stable, non-radioactive isotope of the element molybdenum.[1][2][3] It is naturally occurring with an atomic mass of 94.905842 Da.[2][3] The primary hazards associated with  $^{95}\text{Mo}$  are related to the chemical toxicity of molybdenum and its compounds, particularly in powdered form. Molybdenum powder is considered a flammable solid and can pose a fire and explosion hazard when dispersed in the air.[4]

Hazard Identification:

- **Flammability:** Molybdenum powder is a flammable solid.[4]
- **Health Hazards:** Inhalation of molybdenum dust can irritate the nose and throat.[4] High levels of exposure may lead to headache, fatigue, loss of appetite, and muscle and joint pain.[4] There is also a potential risk of liver and kidney damage with repeated exposure.[4] Some molybdenum compounds are suspected of causing reproductive harm.

## Physical and Chemical Properties of Molybdenum-95

Property	Value
Atomic Number	42
Atomic Mass	94.905837 g/mol
Appearance	Silvery-white metal
Melting Point	2623 °C (4753 °F)
Boiling Point	4639 °C (8382 °F)
Density	10.2 g/cm <sup>3</sup>
Radioactivity	Stable, non-radioactive
Natural Abundance	~15.9%

(Data sourced from multiple chemical and isotopic databases)

## Occupational Exposure Limits for Molybdenum

Regulatory Body	Exposure Limit (as Mo)	Notes
OSHA (PEL)	15 mg/m <sup>3</sup>	Total dust, 8-hour time-weighted average
ACGIH (TLV)	10 mg/m <sup>3</sup>	Inhalable fraction, 8-hour time-weighted average
ACGIH (TLV)	3 mg/m <sup>3</sup>	Respirable fraction, 8-hour time-weighted average
NIOSH (REL)	15 mg/m <sup>3</sup>	10-hour time-weighted average

(PEL: Permissible Exposure Limit; TLV: Threshold Limit Value; REL: Recommended Exposure Limit)

## Best Practices for Laboratory Handling

Given that detailed experimental protocols for safety studies are not publicly available, this section outlines best practices for handling **Molybdenum-95** in a laboratory setting, derived from safety data sheets and general laboratory safety guidelines.

## Engineering Controls

- **Ventilation:** Always handle **Molybdenum-95** powder in a well-ventilated area. A certified chemical fume hood is recommended to minimize inhalation exposure.
- **Containment:** For procedures that may generate dust, use of a glove box or other containment enclosure is advisable.

## Personal Protective Equipment (PPE)

- **Eye Protection:** Chemical safety goggles or a face shield must be worn.
- **Hand Protection:** Nitrile or neoprene gloves are recommended to prevent skin contact.
- **Body Protection:** A lab coat should be worn. For larger quantities or when significant dust generation is possible, a chemical-resistant apron or coveralls may be necessary.
- **Respiratory Protection:** If engineering controls are insufficient to maintain exposure below the occupational limits, a NIOSH-approved respirator with N95, R95, or P95 filters should be used.

## Handling and Storage

- **Handling:** Avoid creating dust. Use non-sparking tools when handling molybdenum powder. Keep away from heat, sparks, and open flames.
- **Storage:** Store in a tightly sealed, properly labeled container in a cool, dry, and well-ventilated area. Keep away from incompatible materials such as strong oxidizing agents.

## Emergency Procedures

### First-Aid Measures

- **Inhalation:** Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.

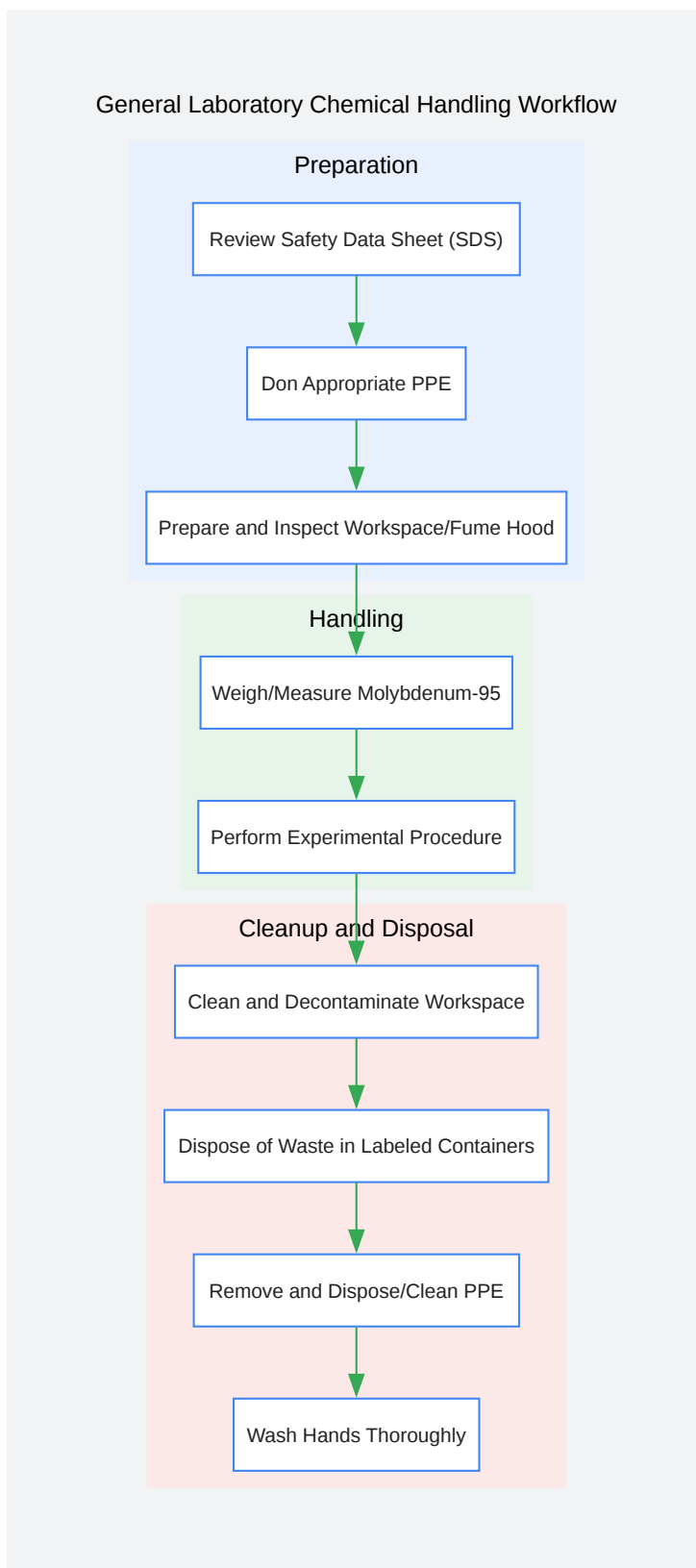
- Skin Contact: Remove contaminated clothing. Wash the affected area thoroughly with soap and water.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.
- Ingestion: Do not induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

## Accidental Release Measures

- Spills: In the event of a spill, evacuate the area. Wear appropriate PPE, including respiratory protection. Carefully sweep or vacuum the spilled material, avoiding dust generation. Place the material in a sealed container for disposal.

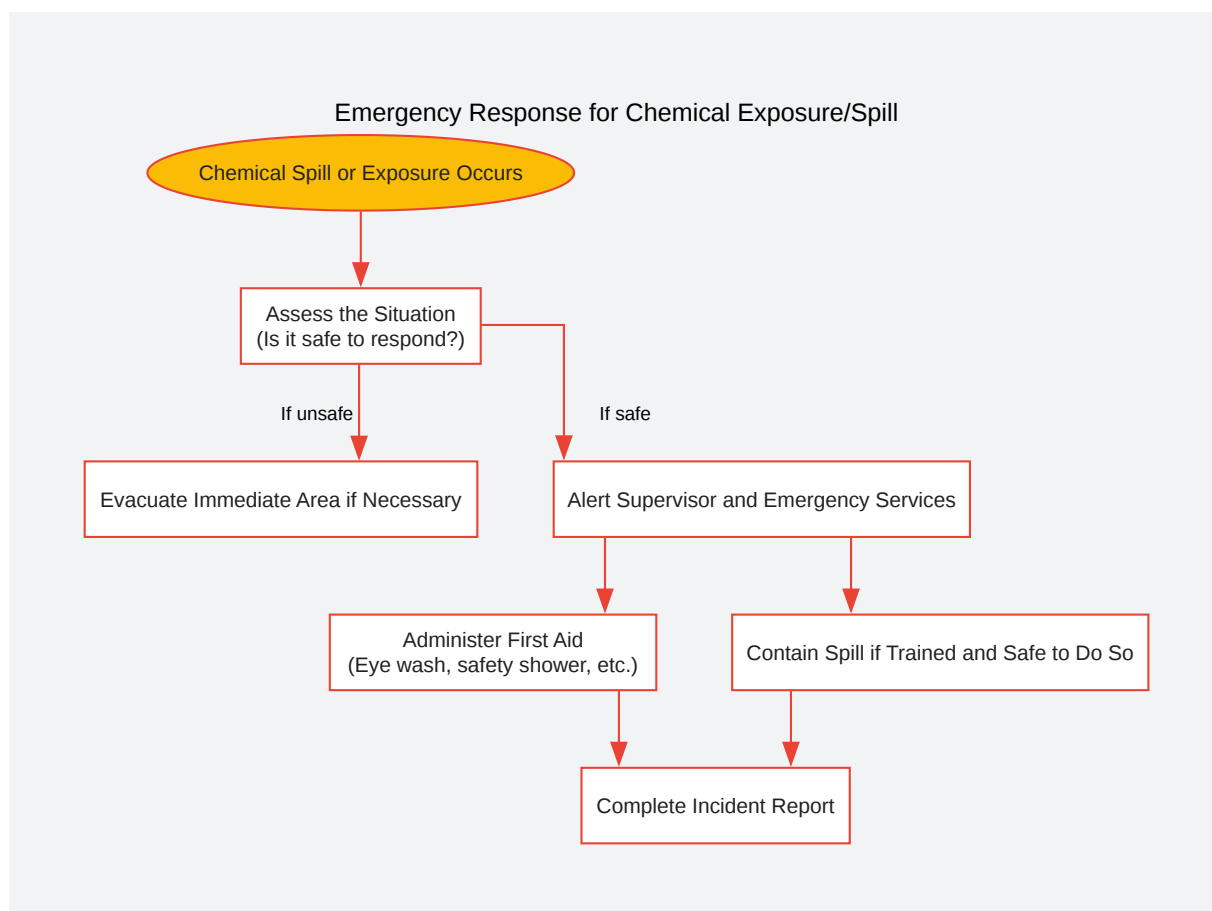
## Visualized Workflows

The following diagrams illustrate standard workflows for handling chemical substances and responding to emergencies in a laboratory setting.



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Caption: General workflow for handling **Molybdenum-95** in a laboratory.



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Caption: Emergency response procedure for incidents involving **Molybdenum-95**.

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### Contact

Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)